

Application Notes and Protocols: Hydrocarbon-Soluble Calcium Hydride Complexes in Synthesis

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Compound of Interest

Compound Name: Calcium hydride

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Introduction

Hydrocarbon-soluble **calcium hydride** complexes have emerged as powerful reagents and catalysts in modern synthetic chemistry. Unlike the insoluble and largely inert parent **calcium hydride** (CaH_2), these molecular complexes, typically stabilized by bulky ancillary ligands, exhibit remarkable reactivity and selectivity in a variety of chemical transformations.^{[1][2][3]} Their utility stems from the polar Ca-H bond, which can participate in hydride transfer, insertion, and reduction reactions. This document provides an overview of their applications, detailed experimental protocols for their synthesis and use, and quantitative data for key transformations.

Key Applications

Hydrocarbon-soluble **calcium hydride** complexes are versatile tools for a range of synthetic applications, including:

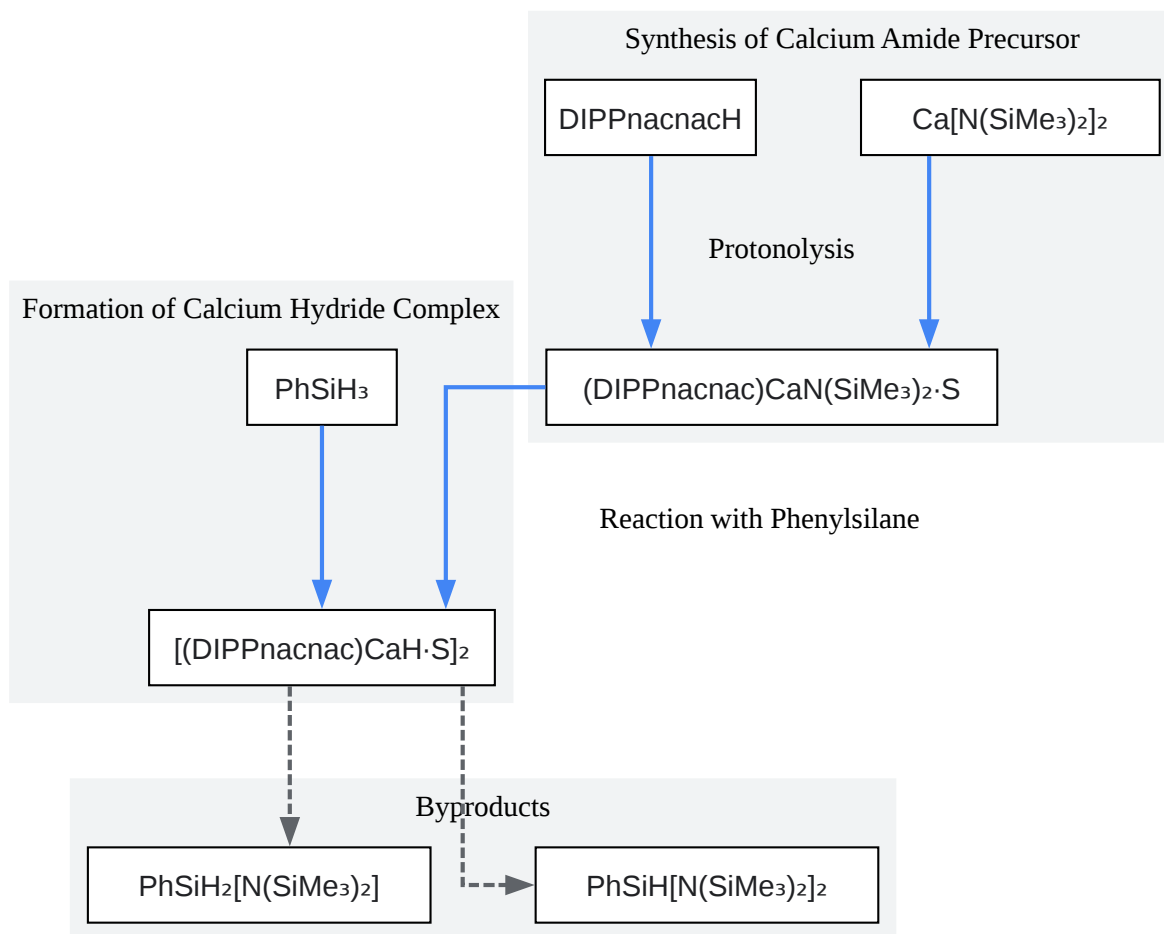
- **Stoichiometric Reductions:** These complexes readily reduce a variety of functional groups, including C=O, C=N, and C≡N bonds, as well as epoxides.^{[1][2]}
- **Catalytic Hydrogenation:** They are effective catalysts for the hydrogenation of unactivated alkenes under mild conditions.^{[4][5][6]}

- Catalytic Hydrosilylation: The catalytic addition of Si-H bonds across unsaturated C-C bonds is another important application.^[5]
- Precursors for other Calcium Complexes: Their reactivity allows for the synthesis of a wide array of other β -diketiminate calcium complexes.^{[1][2]}

Synthesis of a Representative Hydrocarbon-Soluble Calcium Hydride Complex

The synthesis of the dimeric β -diketiminate **calcium hydride** complex $[\{\text{CaH}(\text{dipp-nacnac})(\text{thf})\}_2]$ (dipp-nacnac = $\text{CH}\{(\text{CMe})(2,6\text{-iPr}_2\text{C}_6\text{H}_3\text{N})\}_2$) is a foundational procedure, providing access to a key "worker-bee" reagent in calcium chemistry.^{[1][7]} The synthesis typically involves the reaction of a calcium amide precursor with a silane, a method adapted from lanthanide chemistry.^[8]

Synthetic Pathway



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Caption: Synthesis of a β -diketiminato stabilized **calcium hydride** complex.

Experimental Protocols

Protocol 1: Synthesis of $[(\text{DIPPnacnac})\text{CaH}\cdot\text{THF}]_2$

This protocol is based on the procedure described by Harder and Brettar.[7]

Materials:

- (DIPPnacnac)CaN(SiMe₃)₂·THF (precursor)
- Phenylsilane (PhSiH₃)
- Anhydrous toluene
- Anhydrous pentane
- Schlenk flask and standard Schlenk line equipment
- Cannula
- Magnetic stirrer

Procedure:

- In a glovebox, charge a Schlenk flask with (DIPPnacnac)CaN(SiMe₃)₂·THF.
- Add anhydrous toluene to dissolve the complex.
- While stirring, add a stoichiometric amount of phenylsilane via syringe.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by the disappearance of the hydride resonance of PhSiH₃ in the ¹H NMR spectrum.
- Upon completion of the reaction, remove the solvent under vacuum.
- Wash the resulting solid with anhydrous pentane to remove soluble byproducts.
- Dry the product under vacuum to yield [(DIPPnacnac)CaH·THF]₂ as a solid.

Note: The presence of a coordinating solvent like THF is crucial for the stability of the **calcium hydride** complex and to prevent disproportionation to (DIPPnacnac)₂Ca and CaH₂.^{[7][9]}

Protocol 2: Catalytic Hydrogenation of 1-Octene

This protocol is a general procedure based on the catalytic activity of complexes like [(Me₅PACP)₂Ca₂(μ-H)₂][BAR₄]₂.^[5]

Materials:

- **Calcium hydride** complex (e.g., $[(\text{Me}_5\text{PACP})_2\text{Ca}_2(\mu\text{-H})_2][\text{BAR}_4]_2$) (catalyst)
- 1-Octene (substrate)
- Anhydrous deuterated tetrahydrofuran ($[\text{D}_8]\text{THF}$) for NMR monitoring
- Hydrogen gas (H_2)
- J. Young NMR tube
- Internal standard (e.g., 1,4- $(\text{SiMe}_3)_2\text{C}_6\text{H}_4$)

Procedure:

- In a glovebox, dissolve a known amount of the **calcium hydride** catalyst (e.g., 5 mol%) in $[\text{D}_8]\text{THF}$ in a J. Young NMR tube.
- Add the internal standard.
- Add a known amount of 1-octene (e.g., 0.1 M).
- Seal the NMR tube and pressurize with H_2 (e.g., 1 bar).
- Monitor the reaction at a constant temperature (e.g., 25 °C) by ^1H NMR spectroscopy, following the disappearance of the olefinic protons of 1-octene and the appearance of the alkane signals.
- Calculate the conversion and turnover frequency (TOF) based on the integration of the NMR signals relative to the internal standard.

Quantitative Data

The following tables summarize quantitative data for representative reactions involving hydrocarbon-soluble **calcium hydride** complexes.

Table 1: Catalytic Hydrogenation of Unactivated 1-Alkenes with Complex 3b[5]

Substrate	Temperature (°C)	Time (h)	Conversion (%)	TOF (h ⁻¹)
1-Octene	25	36	>95	Not specified
1-Octene	40	12	>95	Not specified
1-Octene	50	6	>95	Not specified
Ethylene	25	0.17	>95	Not specified

Complex 3b = [(Me₅PACP)₂Ca₂(μ-H)₂][B(C₆H₄-4-ⁿBu)₄]₂

Table 2: Catalytic Hydrosilylation of Unactivated 1-Alkenes with Complex 3b^[5]

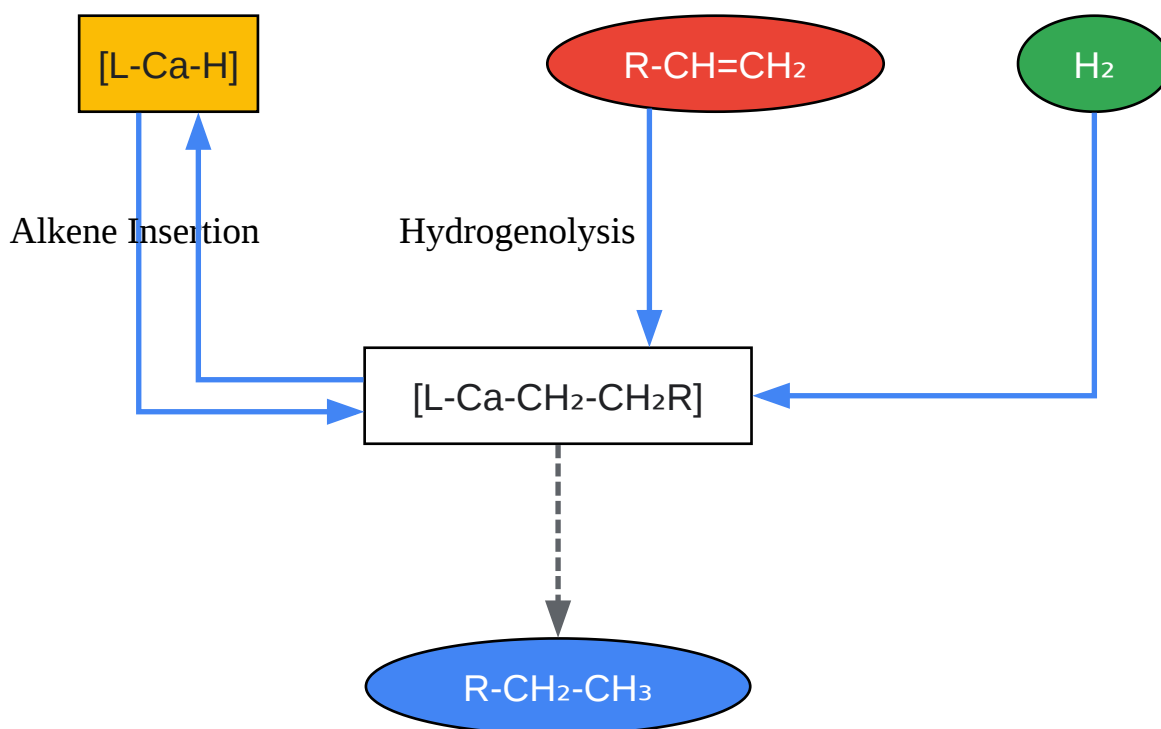
Substrate	Silane	Temperature (°C)	Time	Conversion (%)
1-Octene	PhSiH ₃	25	1 h	>95
1-Octene	ⁿ OctMeSiH ₂	25	1 h	>95
Ethylene	ⁿ OctMeSiH ₂	25	10 min	>95

Complex 3b = [(Me₅PACP)₂Ca₂(μ-H)₂][B(C₆H₄-4-ⁿBu)₄]₂

Reaction Mechanisms

The reactivity of these **calcium hydride** complexes is dictated by the nature of the Ca-H bond. In catalytic hydrogenation, a proposed mechanism involves the insertion of the alkene into the Ca-H bond, followed by hydrogenolysis to regenerate the catalyst and release the alkane.

Proposed Catalytic Cycle for Alkene Hydrogenation



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Caption: A simplified catalytic cycle for alkene hydrogenation.

Safety Precautions

- **Calcium hydride** complexes are air and moisture sensitive. All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques.[10]
- **Calcium hydride** reacts vigorously with water, liberating flammable hydrogen gas.[10][11][12]
- Appropriate personal protective equipment (safety glasses, flame-retardant lab coat, and gloves) should be worn at all times.[10][11]
- Unused or unwanted **calcium hydride** residues should be quenched carefully with a less reactive alcohol like isopropanol, followed by a more reactive one like ethanol or methanol, in a suitable inert solvent and under an inert atmosphere.[10]

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References

- 1. researchgate.net [researchgate.net]
- 2. Hydrocarbon-soluble calcium hydride: a "worker-bee" in calcium chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Hydrocarbon-Soluble Calcium Hydride - Lehrstuhl für Anorganische und Metallorganische Chemie [inorgchem1.nat.fau.de]
- 4. Calcium Hydride Cation Dimer Catalyzed Hydrogenation of Unactivated 1-Alkenes and H₂ Isotope Exchange: Competitive Ca-H-Ca Bridges and Terminal Ca-H Bonds - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Calcium Hydride Catalysts for Olefin Hydrofunctionalization: Ring-Size Effect of Macrocyclic Ligands on Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Calcium Hydride Cation Dimer Catalyzed Hydrogenation of Unactivated 1-Alkenes and H₂ Isotope Exchange: Competitive Ca-H-Ca Bridges and Terminal Ca-H Bonds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. β -Diketiminato calcium hydride complexes: the importance of solvent effects - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 10. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 11. Drying dichloromethane over calcium hydride [protocols.io]
- 12. Calcium hydride - Wikipedia [en.wikipedia.org]
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